

Essential Safety and Operational Guide for 8-Prenyldaidzein

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Compound of Interest

Compound Name: 8-Prenyldaidzein

Cat. No.: B173932

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **8-Prenyldaidzein**, ensuring laboratory safety and procedural accuracy.

8-Prenyldaidzein is an isoflavonoid compound recognized for its antioxidant properties.^[1] As with any laboratory chemical, understanding its hazard profile and adhering to strict safety protocols is paramount for the protection of laboratory personnel and the environment. This guide provides essential safety and logistical information for the handling of **8-Prenyldaidzein**.

Hazard Identification and Classification

8-Prenyldaidzein is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[2]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.^[2]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.^[2]

Hazard	GHS Classification	Precautionary Statement
Oral Toxicity	Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Environmental Hazard	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Required PPE	Specifications
Eye Protection	Safety goggles	Must be equipped with side-shields.
Hand Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile).
Body Protection	Impervious clothing	Laboratory coat or other protective clothing.
Respiratory Protection	Suitable respirator	Use in a chemical fume hood or well-ventilated area. If dust or aerosols may be generated, a respirator is required.

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **8-Prenyldaidzein** and ensuring a safe laboratory environment.

Safe Handling:

- Avoid contact with skin and eyes.^[2]

- Do not inhale dust or aerosols.[2]
- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]
- Wash hands thoroughly after handling.[2]

Storage Conditions:

- Keep the container tightly sealed.[2]
- Store in a cool, well-ventilated area.[2]
- Protect from direct sunlight and sources of ignition.[2]
- Powder: Store at -20°C.[2]
- In solvent: Store at -80°C.[2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Seek medical attention. ^[2] ^[3]
Skin Contact	Flush skin with plenty of water. Remove contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention if irritation develops. ^[2] ^[3]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. It may be dangerous to the person providing aid to give mouth-to-mouth resuscitation. Seek medical attention if adverse health effects persist or are severe. ^[2]
Ingestion	Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Call a poison center or physician. ^[2] ^[3]

Spill and Disposal Procedures

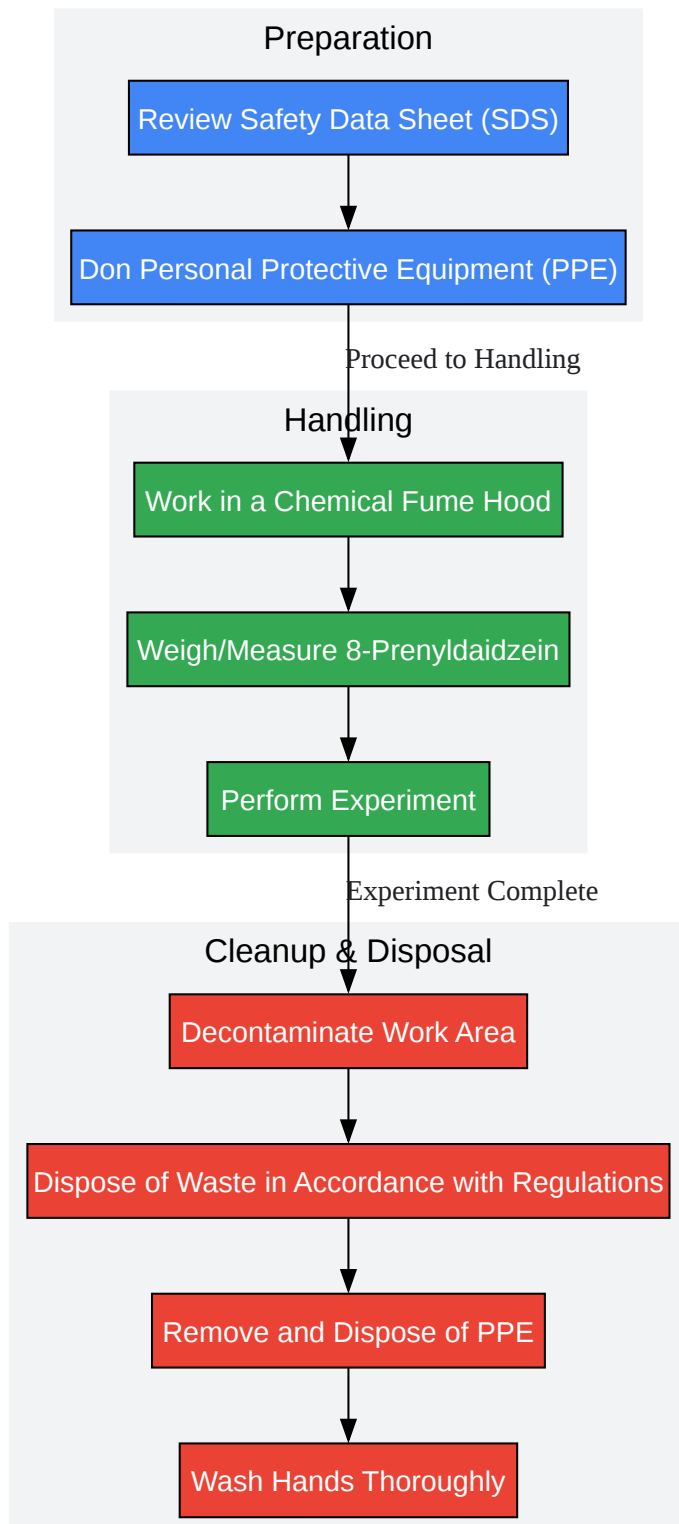
Accidental Release Measures: In case of a spill, evacuate personnel to a safe area.^[2] Use full personal protective equipment during cleanup.^[2] Avoid breathing vapors, mist, or gas.^[2] Prevent further leakage or spillage if safe to do so.^[2] Do not let the product enter drains.^[2]

Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations.^[2] Waste should be handled by an approved waste disposal facility.^[3]

Experimental Workflow for Handling 8-Prenyldaidzein

The following diagram outlines the standard procedure for safely handling **8-Prenyldaidzein** in a laboratory setting.

Safe Handling Workflow for 8-Prenylidaidzein

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